In-Depth Pharmacological Profile of L-803087: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	L-803087
Cat. No.:	B15620062

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Abstract

L-803087 is a potent and highly selective non-peptide agonist for the somatostatin receptor subtype 4 (sst4). As a member of the G protein-coupled receptor (GPCR) family, the sst4 receptor is a promising therapeutic target for a range of neurological and inflammatory conditions. This technical guide provides a comprehensive overview of the pharmacological profile of **L-803087**, including its receptor binding affinity, functional activity, and effects in preclinical models. Detailed experimental protocols and visualizations of key signaling pathways are presented to support further research and development efforts.

Introduction

Somatostatin is an inhibitory neuropeptide that exerts its physiological effects through five distinct G protein-coupled receptor subtypes (sst1-sst5). The sst4 receptor subtype is of particular interest due to its unique distribution and functional roles in the central nervous system and immune system. **L-803087** has emerged as a critical pharmacological tool for elucidating the specific functions of the sst4 receptor. Its high potency and selectivity make it an invaluable molecular probe for in vitro and in vivo studies. This document serves as a detailed technical resource on the pharmacological characteristics of **L-803087**.

Receptor Binding Profile

L-803087 exhibits high affinity and selectivity for the human sst4 receptor. The binding affinity is typically determined through competitive radioligand binding assays.

Table 1: Receptor Binding Affinity of L-803087

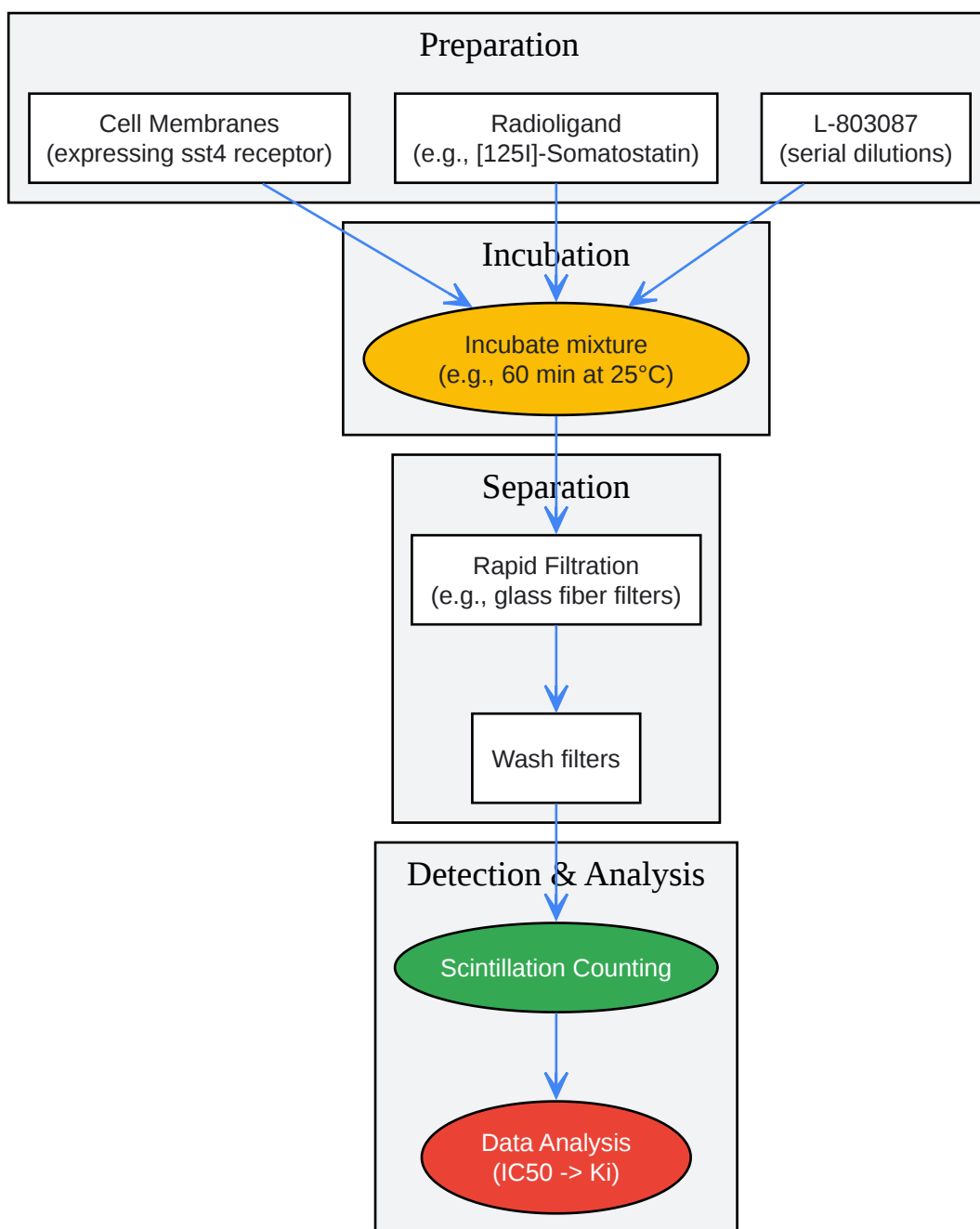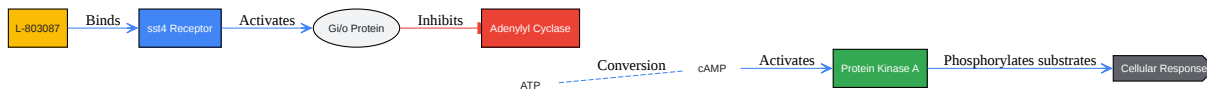| Receptor Subtype	Ki (nM)	Selectivity (fold vs. sst4)
sst1	199	>280
sst2	4720	>6700
sst3	1280	>1800
sst4	0.7	-
sst5	3880	>5500

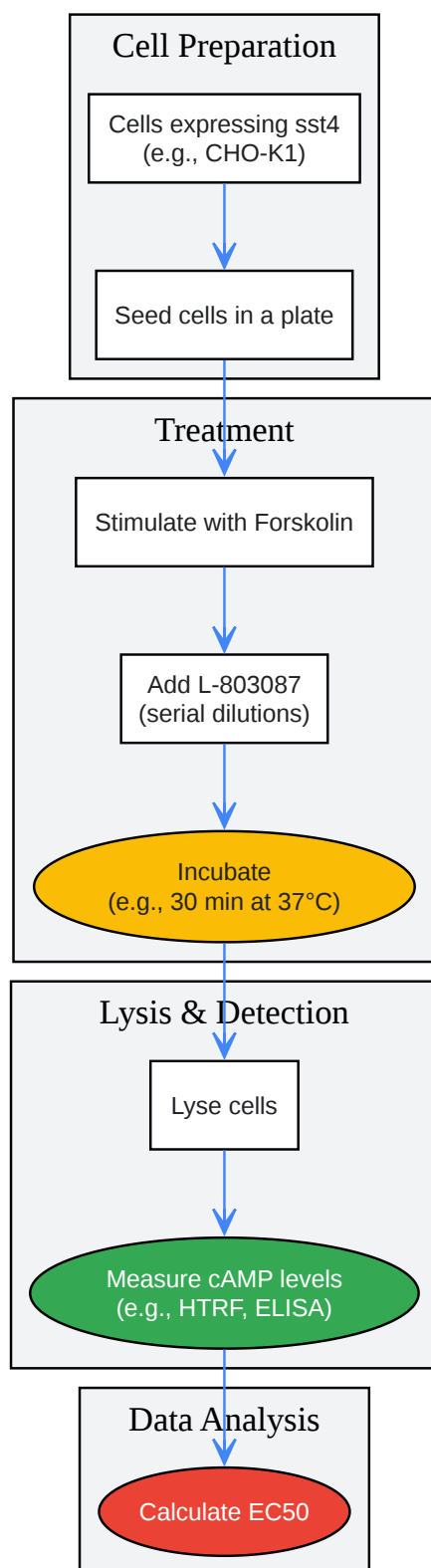Data represents the inhibitory constant (Ki) for **L-803087** at cloned human somatostatin receptors.

Functional Activity

L-803087 acts as a full agonist at the sst4 receptor, which is coupled to inhibitory G proteins (Gαi/o). Activation of the sst4 receptor by **L-803087** leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels.

Signaling Pathway

The binding of **L-803087** to the sst4 receptor initiates a cascade of intracellular events. The activated Gαi/o subunit inhibits adenylyl cyclase, reducing the conversion of ATP to cAMP. The βγ subunits can also modulate the activity of other downstream effectors, such as inwardly rectifying potassium channels (GIRKs) and voltage-gated calcium channels.

L-803087 → **Binds** → sst4 Receptor → **Activates** → Gi/o Protein → **Inhibits** → Adenylyl Cyclase

ATP ⋯ **Conversion** ⋯ cAMP → **Activates** → Protein Kinase A → **Phosphorylates substrates** → Cellular Response

Preparation

Cell Membranes (expressing sst4 receptor)	Radioligand (e.g., [125I]-Somatostatin)	L-803087 (serial dilutions)

Incubation

Incubate mixture (e.g., 60 min at 25°C)

Separation

Rapid Filtration (e.g., glass fiber filters)

↓

Wash filters

Detection & Analysis

Scintillation Counting

↓

Data Analysis (IC50 -> Ki)

Cell Preparation

Cells expressing sst4
(e.g., CHO-K1)

Seed cells in a plate

Treatment

Stimulate with Forskolin

Add L-803087
(serial dilutions)

Incubate
(e.g., 30 min at 37°C)

Lysis & Detection

Lyse cells

Measure cAMP levels
(e.g., HTRF, ELISA)

Data Analysis

Calculate EC50

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com